

Comprehensive Structural Elucidation of 1,3-Dimethyl-1H-pyrazole-5-sulfonyl Chloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,3-dimethyl-1H-pyrazole-5-sulfonyl chloride

CAS No.: 1245820-90-9

Cat. No.: B1522511

[Get Quote](#)

Executive Summary & Structural Context

Target Molecule: **1,3-Dimethyl-1H-pyrazole-5-sulfonyl chloride** CAS: 1245820-90-9

Molecular Formula: C

H

ClN

O

S Molecular Weight: 194.64 Da^{[1][2]}

In drug discovery, pyrazole sulfonamides are privileged scaffolds for kinase inhibitors and GPCR ligands.^[1] However, the synthesis of the 5-sulfonyl chloride isomer presents a critical regiochemical challenge.^[1]

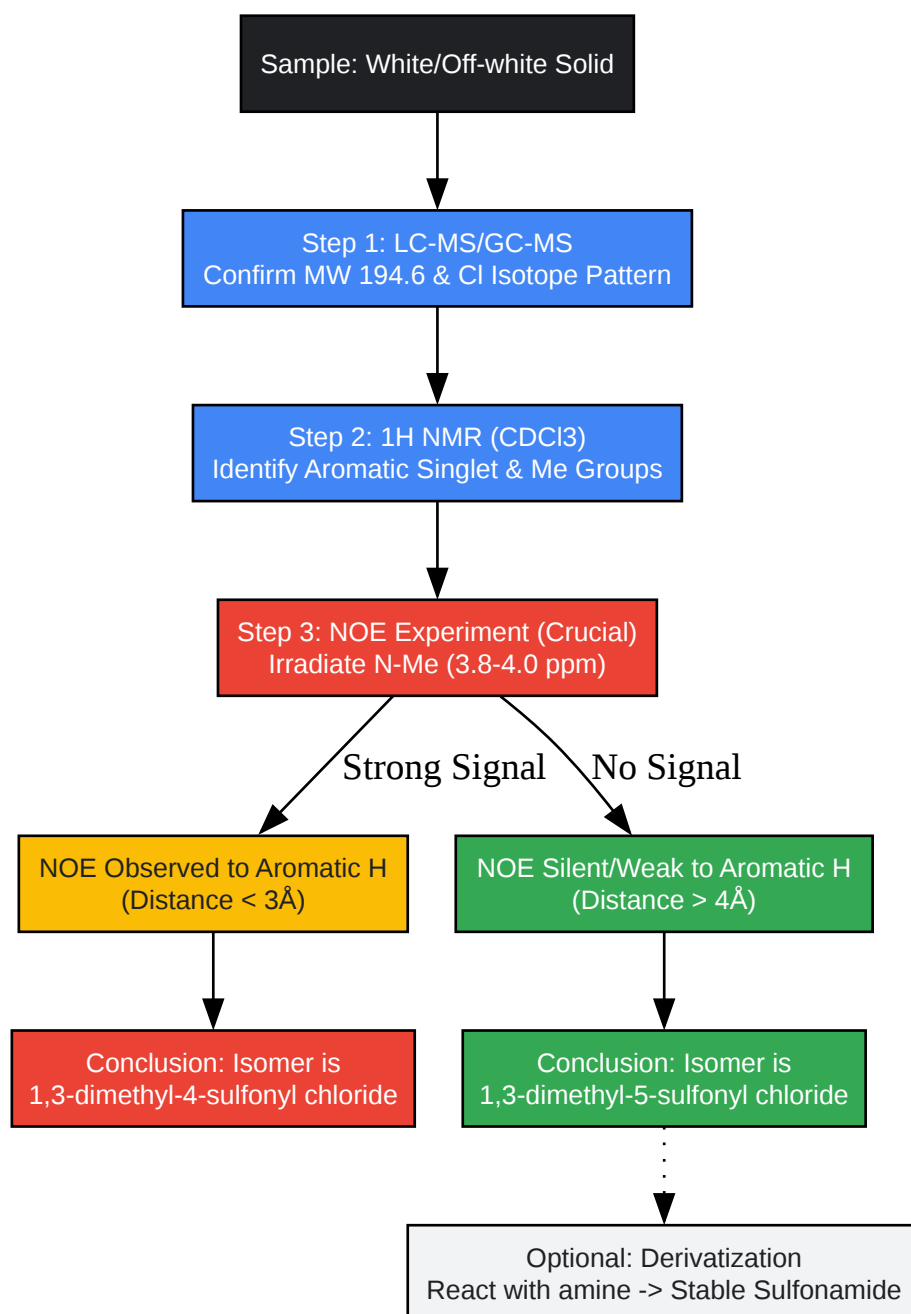
- The "Regioisomer Trap": Electrophilic aromatic substitution (e.g., direct chlorosulfonation) of 1,3-dimethylpyrazole preferentially targets the electron-rich C4 position, yielding the 4-

sulfonyl chloride isomer.

- The Synthetic Requirement: Accessing the C5 position typically requires directed lithiation (using the N1 lone pair to direct n-BuLi to C5), followed by sulfur dioxide quenching and oxidative chlorination.
- The Elucidation Goal: The analytical protocol must definitively prove the sulfonyl group is at C5 and not C4, and that the methyl groups are in the 1,3 arrangement rather than 1,5.

Analytical Strategy: The Decision Matrix

The following decision tree outlines the logical flow for confirming the structure.



[Click to download full resolution via product page](#)

Figure 1: Elucidation logic flow. The NOE experiment is the primary discriminator between the C4 and C5 regioisomers.

Detailed Elucidation Protocol

Phase 1: Sample Preparation & Stability

Expert Insight: Sulfonyl chlorides are moisture-sensitive.[1] Hydrolysis yields the sulfonic acid, which shifts NMR signals and complicates analysis.[1]

- Solvent: Use anhydrous CDCl₃

(stored over molecular sieves).[1] Avoid DMSO-

unless strictly anhydrous, as trace water accelerates hydrolysis.[1]
- Vessel: Use oven-dried NMR tubes.

Phase 2: Mass Spectrometry (MS)

Before investing time in NMR, confirm the molecular integrity.

- Method: GC-MS (preferred for volatile chlorides) or LC-MS (APCI/ESI in negative mode often detects the hydrolyzed sulfonic acid if the chloride is unstable).[1]
- Success Criteria:
 - Parent Ion: m/z 194 (M⁺) or 195 (M+H).[1]
 - Isotope Pattern: A distinct 3:1 ratio for M : M+2 peaks, confirming the presence of one Chlorine atom.[1]
 - Fragmentation: Look for loss of SO

(M-64) or Cl (M-35).[1]

Phase 3: ¹H NMR Spectroscopy (The Fingerprint)

The proton spectrum provides the first evidence of regiochemistry.

Expected Data (**1,3-Dimethyl-1H-pyrazole-5-sulfonyl chloride**):

Signal	Integration	Multiplicity	Approx. ^[1] [3] Shift ()	Assignment	Mechanistic Logic
A	3H	Singlet	3.90 - 4.10 ppm	N1-CH	Deshielded by adjacent Nitrogen. ^[1]
B	3H	Singlet	2.25 - 2.35 ppm	C3-CH	Typical allylic-like methyl on heteroaromatic ring. ^[1]
C	1H	Singlet	6.60 - 6.80 ppm	C4-H	The only aromatic proton. ^[1]

The Ambiguity: The 4-sulfonyl chloride isomer has a very similar spectrum.^[1] The shifts of the methyls and the aromatic proton change only slightly.^[1] Standard 1D NMR is insufficient for definitive proof.

Phase 4: NOE/ROESY Experiments (The Proof)

This is the self-validating step.^[1] You must determine the spatial relationship between the N-Methyl group and the aromatic proton.^[1]

- Setup: Selective 1D NOE or 2D NOESY.
- Target Interaction: Dipolar coupling between N1-Me and the Aromatic Proton.^[1]

Scenario A: The Target (5-Sulfonyl Chloride)

- Structure: N1-Me is adjacent to C5-SO

Cl.^[1]

- Aromatic Proton: Located at C4.^[1]

- Distance: The N1-Me protons are spatially distant from the C4-H (separated by the C5 center).[1]
- Result: NO NOE observed between N1-Me (4.0 ppm) and Ar-H (6.7 ppm).[1]
- Secondary Confirmation: Strong NOE observed between C3-Me (2.3 ppm) and Ar-H (C4-H), as they are adjacent.[1]

Scenario B: The Impurity (4-Sulfonyl Chloride)

- Structure: N1-Me is adjacent to C5-H.[1]
- Aromatic Proton: Located at C5.[1][4]
- Distance: The N1-Me protons are in close proximity ($< 3 \text{ \AA}$) to the C5-H.[1]
- Result: Strong positive NOE observed between N1-Me and Ar-H.

Phase 5: ^{13}C NMR & HMBC (Connectivity)

To finalize the assignment, use Heteronuclear Multiple Bond Correlation (HMBC) to "walk" around the ring.

- Carbon Count: Expect 5 signals (2x CH, 3x Ring Carbons).
- HMBC Correlations:
 - N1-Me Protons will show a correlation to C5 and C3 (via N).[1]
 - C3-Me Protons will correlate strongly to C3 and C4.[1]
 - Critical Check: If the Aromatic Proton (H4) shows a correlation to the carbon bearing the sulfonyl group (C5), and also to the carbon bearing the C3-methyl, the connectivity is

confirmed.

Synthesis & Derivatization for Validation

If spectral data remains ambiguous due to peak broadening or hydrolysis, convert the chloride to a stable sulfonamide.^[1]

Protocol:

- Dissolve 10 mg of sulfonyl chloride in dry DCM.^[1]
- Add 1.1 eq. of a simple amine (e.g., morpholine or benzylamine) and 2.0 eq. triethylamine.^[1]
- Stir 30 min. Wash with water, dry organic layer.
- Analyze the resulting sulfonamide.^[1] The stable solid allows for high-quality X-ray crystallography if needed (the ultimate "Gold Standard").^[1]

References

- PubChem.**1,3-Dimethyl-1H-pyrazole-5-sulfonyl chloride** (Compound). National Library of Medicine. Available at: [\[Link\]](#)
- Claridge, T. D. W. (2016).^[1] High-Resolution NMR Techniques in Organic Chemistry. Elsevier. (Authoritative text on NOE/HMBC interpretation).
- Science of Synthesis.Product Class 1: Pyrazoles. Thieme Chemistry.
- Reich, H. J.NMR Data - Chemical Shifts of Pyrazoles. University of Wisconsin-Madison. Available at: [\[Link\]](#)^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 1,3-dimethyl-1H-pyrazol-5-ol | C₅H₈N₂O | CID 2766847 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. buildingblock.bocsci.com \[buildingblock.bocsci.com\]](#)
- [3. Pyrazole\(288-13-1\) 1H NMR \[m.chemicalbook.com\]](#)
- [4. 1,3-Dimethyl-1H-pyrazole-5-sulfonamide | C₅H₉N₃O₂S | CID 15136924 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Comprehensive Structural Elucidation of 1,3-Dimethyl-1H-pyrazole-5-sulfonyl Chloride\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1522511/docs#comprehensive-structural-elucidation-of-1-3-dimethyl-1h-pyrazole-5-sulfonyl-chloride\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check